

Evaluating the Specificity of ORM-10962 in Cardiac Tissue: A Comparative Guide

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Compound of Interest

Compound Name: ORM-10962

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of **ORM-10962**, a selective sodium-calcium exchanger (NCX) inhibitor, with other alternatives. The following sections detail its performance based on experimental data, outline key experimental protocols, and visualize relevant biological pathways and workflows.

Unveiling ORM-10962: A Highly Selective NCX Inhibitor

ORM-10962 is a potent and highly selective inhibitor of the sodium-calcium exchanger (NCX), a critical component in cardiac calcium homeostasis.^{[1][2]} It effectively blocks both the forward and reverse modes of NCX, playing a significant role in regulating intracellular calcium levels in cardiomyocytes.^{[1][2]} Its high selectivity for NCX with minimal effects on other cardiac ion channels makes it a valuable tool for studying the specific roles of NCX in cardiac physiology and pathophysiology.

Performance Comparison: ORM-10962 vs. Alternative NCX Inhibitors

The following tables summarize the quantitative data on the potency and selectivity of **ORM-10962** compared to other commonly used NCX inhibitors, SEA0400 and KB-R7943.

Compound	Target	IC50 (Forward Mode)	IC50 (Reverse Mode)	Species/Cel l Type	Reference
ORM-10962	NCX	55 nM	67 nM	Canine Ventricular Myocytes	[1] [2]
ORM-10103	NCX	780 nM	960 nM	Canine Ventricular Myocytes	[3]
SEA0400	NCX	~30-40 nM	~30-40 nM	Guinea Pig Ventricular Myocytes	[4]
KB-R7943	NCX	-	Mode- dependent, less potent than SEA0400	Guinea Pig Ventricular Myocytes	[4]

Compound	Off-Target Ion Channel	Effect	Concentration	Species/Cell Type	Reference
ORM-10962	ICaL, IKr, IK1, IKs, Ito, Na/K pump	No significant effect	1 μ M	Canine Cardiac Myocytes	[1] [5]
SEA0400	ICaL	Inhibition	>1 μ M	Guinea Pig Ventricular Myocytes	[4]
KB-R7943	ICaL, IKr, IK1, TRPC channels	Inhibition	10 μ M	Guinea Pig Ventricular Myocytes, HEK293 cells	[4] [6]

Experimental Protocols

Detailed methodologies for key experiments cited in this guide are provided below.

Measurement of NCX Current in Cardiomyocytes

This protocol is adapted from studies investigating the effects of NCX inhibitors on ion currents in isolated cardiomyocytes.

1. Cell Isolation:

- Isolate ventricular myocytes from the desired animal model (e.g., canine, guinea pig) using enzymatic digestion with collagenase and protease.

2. Electrophysiological Recording:

- Perform whole-cell patch-clamp recordings using an amplifier and data acquisition system.
- Use borosilicate glass pipettes with a resistance of 2-4 M Ω .
- The external solution (Tyrode's solution) should contain (in mM): 140 NaCl, 5.4 KCl, 1 MgCl₂, 1.8 CaCl₂, 10 HEPES, and 10 glucose, with pH adjusted to 7.4 with NaOH.

- The internal (pipette) solution should contain (in mM): 120 CsCl, 20 TEA-Cl, 10 EGTA, 5 Mg-ATP, and 10 HEPES, with pH adjusted to 7.2 with CsOH. Other ion currents (e.g., Na⁺, K⁺, Ca²⁺) should be blocked using specific inhibitors (e.g., tetrodotoxin, nifedipine).

3. Voltage-Clamp Protocol:

- Hold the cell at a holding potential of -40 mV.
- Apply a descending-ascending voltage ramp from +60 mV to -120 mV and back to +60 mV over 500 ms.
- Record the resulting membrane current.

4. Data Analysis:

- The NCX current is defined as the Ni²⁺ (5-10 mM)-sensitive current.
- To measure the effect of an inhibitor, first record the baseline NCX current.
- Perfuse the cell with the inhibitor at the desired concentration and record the current again.
- The difference between the baseline current and the current in the presence of the inhibitor represents the extent of NCX inhibition.

Measurement of Intracellular Calcium Transients

This protocol outlines the measurement of changes in intracellular calcium concentration in response to NCX inhibition.

1. Cell Preparation:

- Isolate cardiomyocytes as described in the previous protocol.
- Load the cells with a fluorescent calcium indicator dye (e.g., Fluo-4 AM or Fura-2 AM) by incubating them in a solution containing the dye for a specified time.

2. Fluorescence Imaging:

- Place the dye-loaded cells in a perfusion chamber on the stage of an inverted microscope equipped for fluorescence imaging.
- Excite the dye at its excitation wavelength and record the emitted fluorescence.

3. Experimental Procedure:

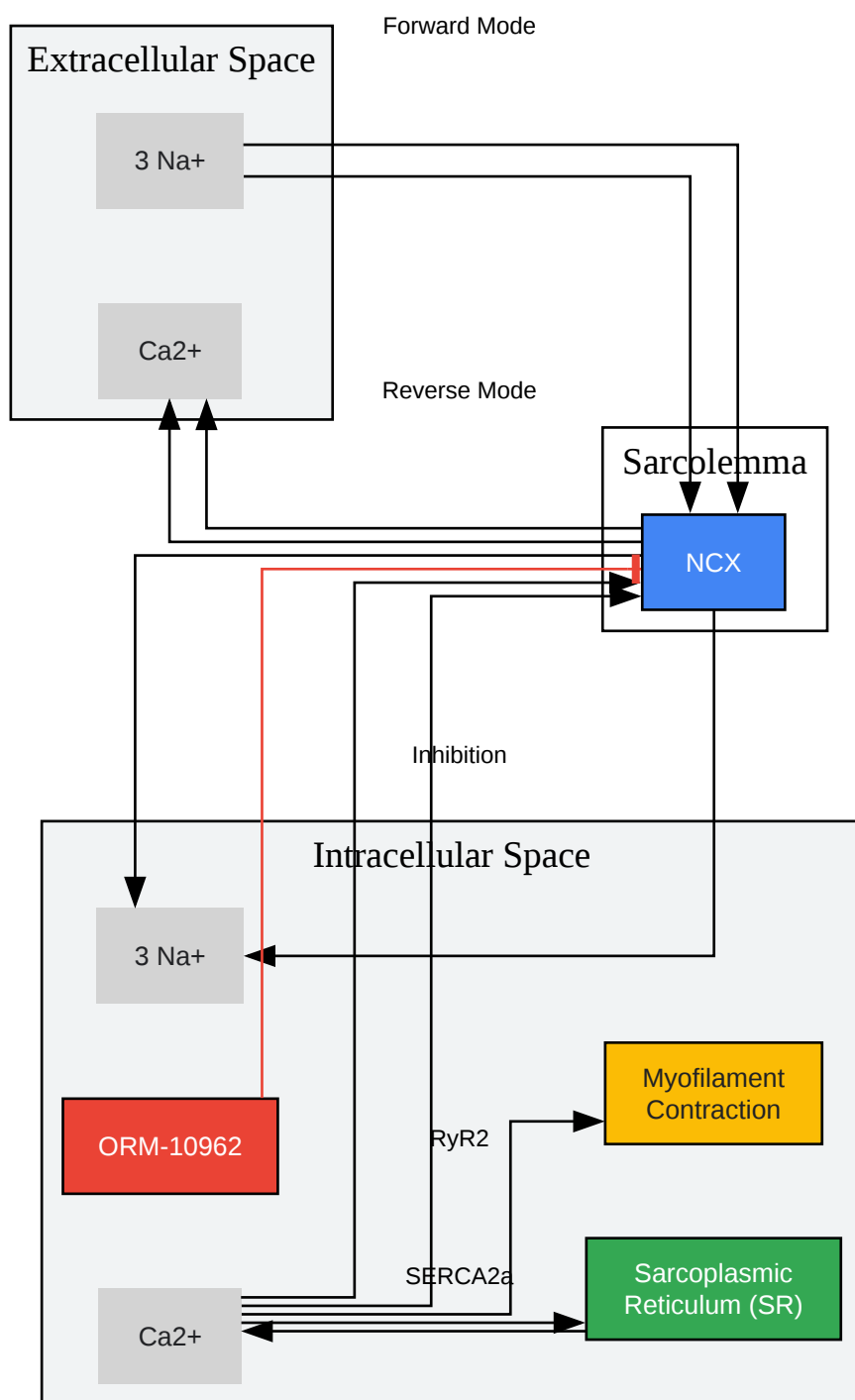
- Perfuse the cells with a control solution (e.g., Tyrode's solution).
- Stimulate the cells electrically to elicit calcium transients and record the baseline fluorescence.
- Perfuse the cells with the NCX inhibitor at the desired concentration.
- Record the calcium transients in the presence of the inhibitor.

4. Data Analysis:

- The amplitude, duration, and decay rate of the calcium transients are analyzed to determine the effect of the inhibitor on intracellular calcium handling.
- The change in fluorescence intensity is proportional to the change in intracellular calcium concentration.

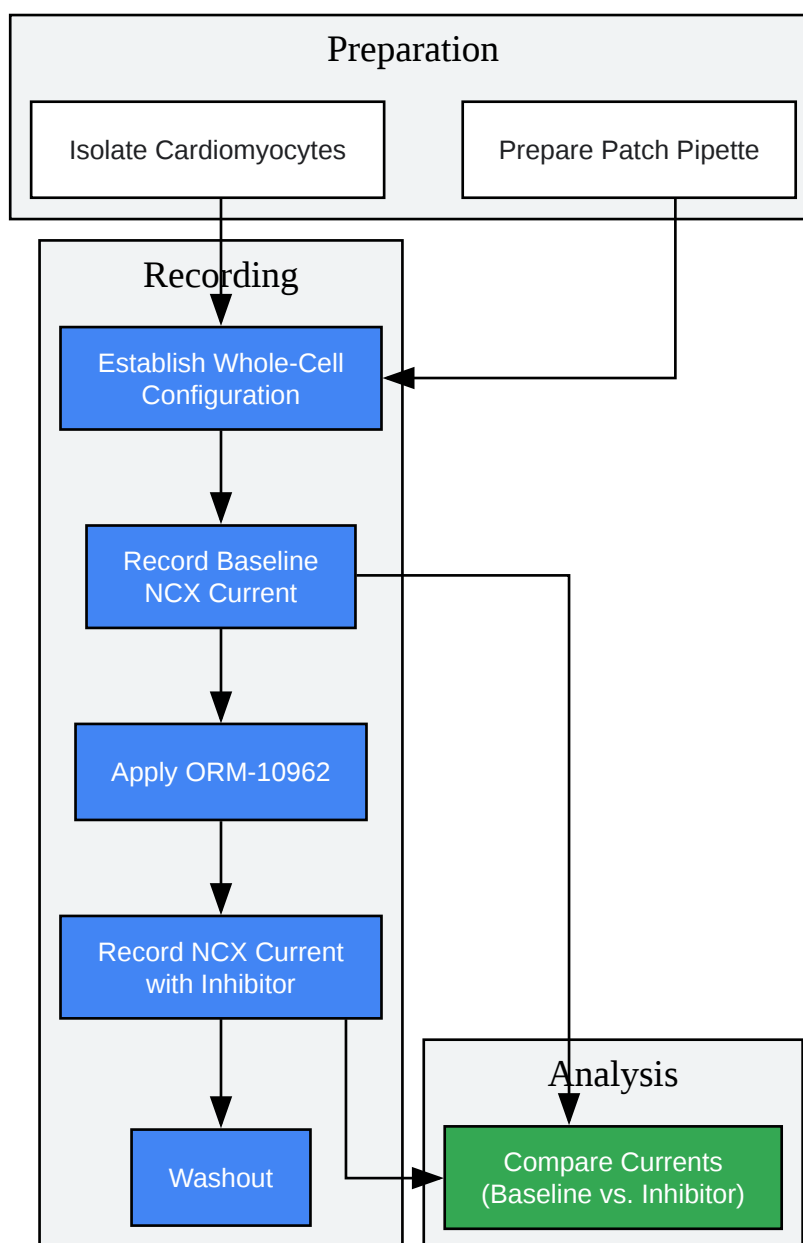
Signaling Pathways and Experimental Workflows

The following diagrams, created using Graphviz, illustrate key signaling pathways and experimental workflows relevant to the evaluation of **ORM-10962**.



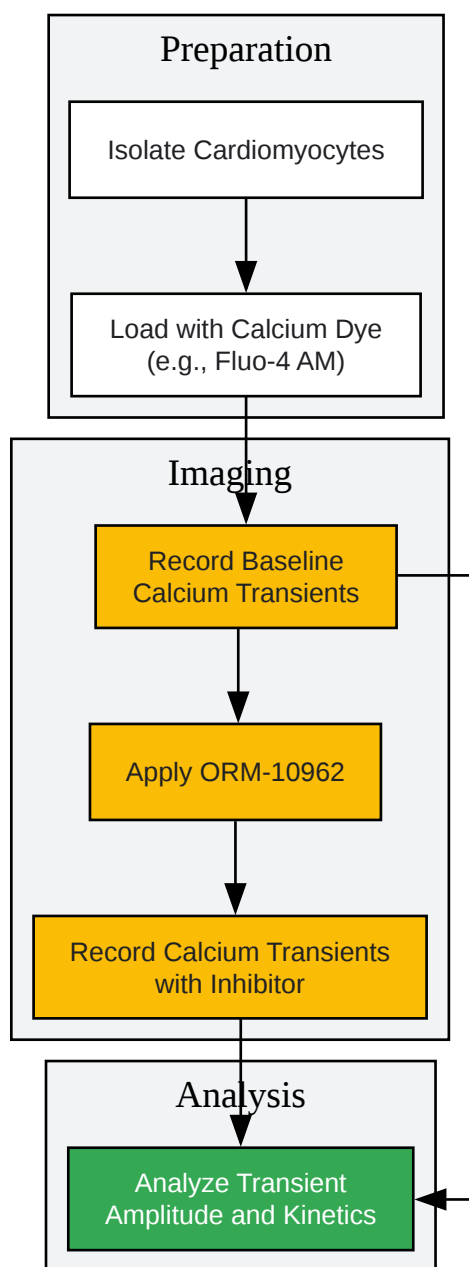
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Caption: Signaling pathway of the Sodium-Calcium Exchanger (NCX) in a cardiomyocyte.



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Caption: Experimental workflow for measuring NCX current in cardiomyocytes.



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Caption: Experimental workflow for measuring calcium transients in cardiomyocytes.

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